

# comparative field performance of different commercial Grandlure formulations

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## Compound of Interest

Compound Name: Grandlure III

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## Field Performance of Commercial Grandlure Formulations: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the field performance of various commercial formulations of Grandlure, the synthetic aggregation pheromone of the boll weevil (*Anthonomus grandis*). The data presented is compiled from multiple field studies to aid in the selection of the most effective formulation for research and pest management applications.

Grandlure is a critical component in monitoring and control programs for the boll weevil, a significant pest of cotton. The efficacy of a Grandlure formulation is determined by its attractiveness to the weevils and the longevity of its release profile. Commercial formulations are designed to control the release of the four volatile components of Grandlure: two terpene alcohols and two terpene aldehydes.<sup>[1]</sup> This guide examines the performance of different dispenser technologies under various field conditions.

## Comparative Performance Data

The following tables summarize quantitative data from comparative field trials of different Grandlure formulations. These studies evaluated formulations based on the number of boll weevils captured in pheromone-baited traps.

Table 1: Comparison of Slow-Release Formulations at Different Dosages

This study compared three slow-release formulations—a physical-barrier system (BC), a solid gel (Z), and a semisolid gel (MC)—at low (3 mg) and high (12 mg) doses of Grandlure against a fast-release formulation and caged male weevils over a 14-day period.

Formulation	Grandlure Dose (mg)	Mean No. Weevils Captured per Trap
Slow-Release Formulations		
BC	3	1,058
12	1,578	
Z	3	1,023
12	1,489	
MC	3	987
12	1,602	
Controls		
Fast-Release (F)	-	789
Caged Males	-	654

Data adapted from field tests conducted over 14-day periods. The fast-release formulation and caged males were replaced every 2 days.[\[2\]](#)

Table 2: Efficacy of Laminated Plastic Strip Formulations by Dosage

This study assessed the attraction of boll weevils to Grandlure formulated in laminated plastic strips at varying dosages.

Grandlure Dose in Lure Strip (mg)	Mean No. Weevils Captured per Trap
0 (Control)	5
10	45
30	78
60	112

Data represents captures under field conditions.[3]

Table 3: Comparison of Standard and Experimental Grandlure Formulations

This research compared the standard commercial Grandlure formulation with an experimental blend designed to more closely match the pheromone ratio released by live boll weevils.

Formulation	Mean No. Weevils Captured per Trap
Standard Grandlure	25.4
Experimental Grandlure Blend	23.9

No significant difference in weevil attraction was observed between the two formulations.[4]

## Experimental Protocols

The data presented in this guide were derived from rigorous field experiments. The following is a generalized description of the methodologies employed in these studies.

### Trap Design and Deployment:

- **Trap Types:** Commonly used traps included the Leggett trap and modified in-field traps.[5] Traps were typically supported approximately 1 meter above the ground on stakes.[4]
- **Experimental Design:** A Latin square design was frequently used to minimize the impact of trap location on capture rates.[5] Traps were spaced 50 to 200 feet apart to ensure the independence of each trap.[5]

- **Lure Placement:** Pheromone lures were placed inside the traps according to the manufacturer's instructions or the specific protocol of the study. For instance, in some studies with laminated strips, the lure was either kept intact or quartered and placed on a single corner of the trap.[3]

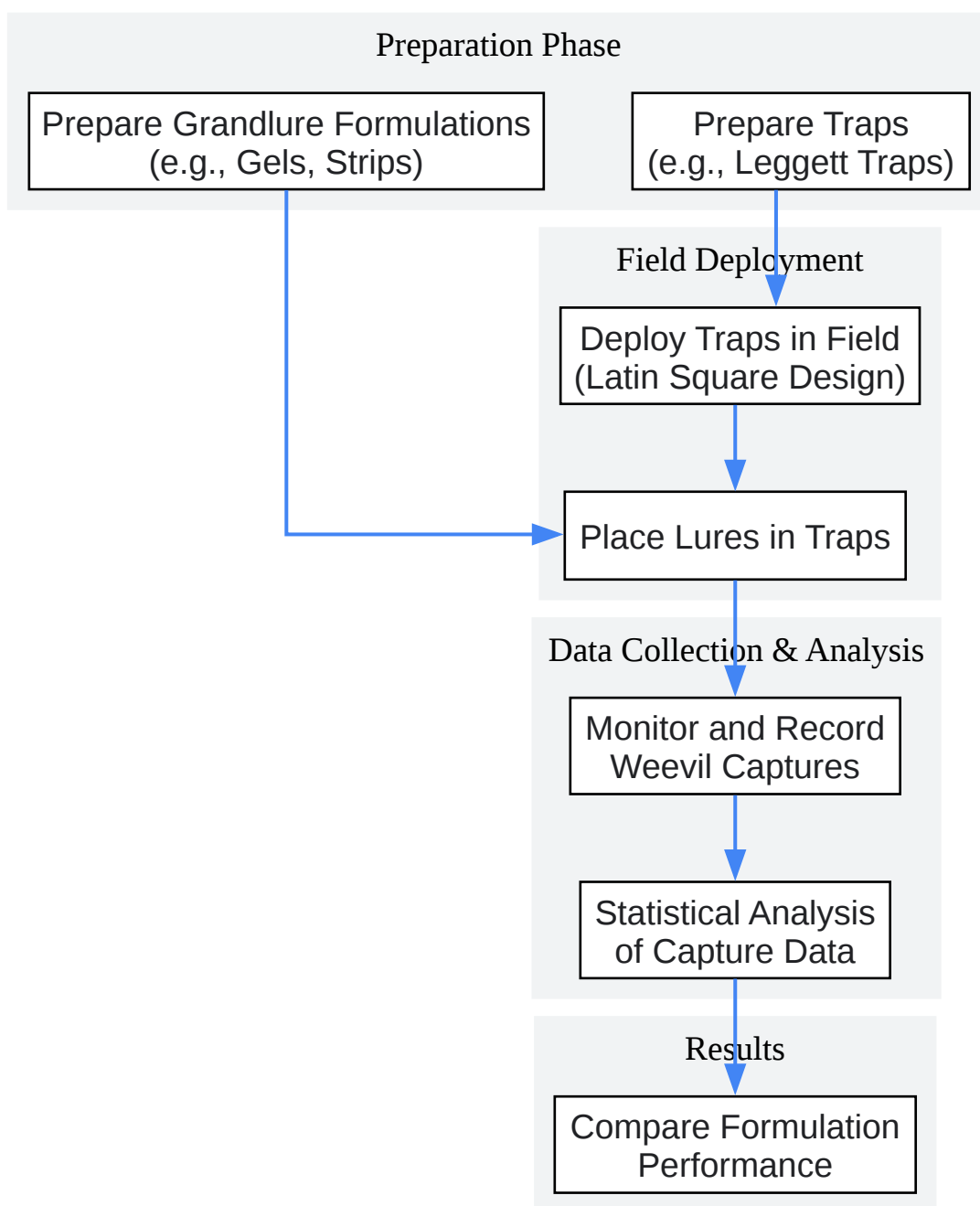
#### Data Collection and Analysis:

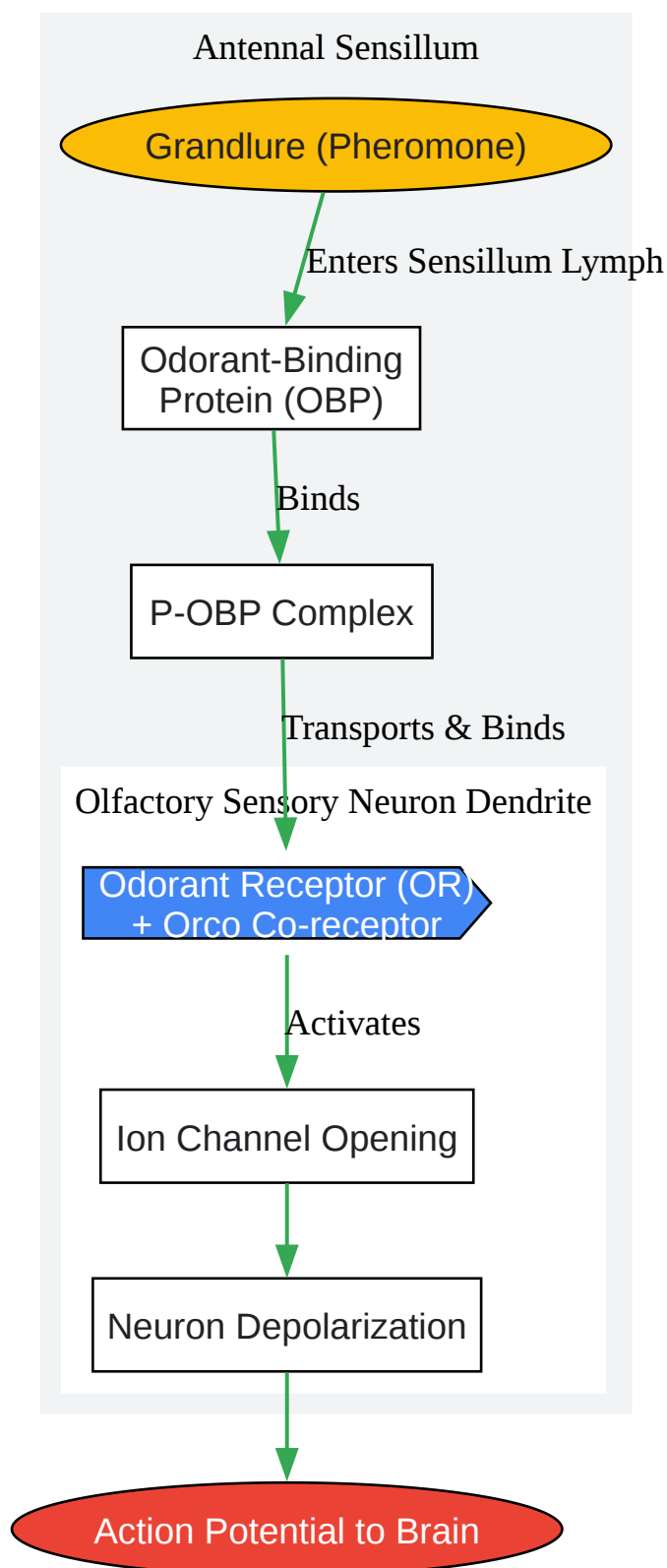
- **Weevil Release and Counting:** In some studies, laboratory-reared boll weevils were released to supplement the native population and ensure sufficient numbers for statistical analysis.[5] Traps were inspected at regular intervals (e.g., weekly), and the number of captured weevils was recorded.
- **Statistical Analysis:** The number of captured weevils per trap was the primary metric for comparison. Statistical tests, such as Duncan's multiple range test, were used to determine significant differences between the performances of the various formulations.[2]

## Visualizations

### Experimental Workflow

The following diagram illustrates a typical workflow for the comparative field performance evaluation of different Grandlure formulations.





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